

Application Note: Synthesis of N1-Ethylethanebis(thioamide) (N-Ethyldithiooxamide)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N1-Ethylethanebis(thioamide)*

CAS No.: 10197-39-4

Cat. No.: B15212004

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Abstract

This application note details the controlled synthesis of **N1-Ethylethanebis(thioamide)** (commonly known as N-ethyldithiooxamide; CAS: 10197-39-4) starting from ethylamine. While symmetric dithiooxamides are readily synthesized via direct transamidation, the mono-substituted derivative requires a kinetically controlled protocol to prevent the formation of the N,N'-diethyl byproduct. This guide presents a validated "Sodium Salt Method" (adapted from Hurd et al.), which utilizes the differing nucleophilicity of the dithiooxamide mono-anion to ensure high selectivity. The compound is a critical ligand in coordination chemistry and a high-performance corrosion inhibitor for transition metals.

Introduction & Chemical Logic

N1-Ethylethanebis(thioamide) is an unsymmetrical dithiooxamide derivative featuring one primary thioamide group and one N-ethyl substituted thioamide group.

Structural Analysis

- IUPAC Name: 2-Ethylamino-2-thioxoethanethioamide
- Common Name: N-Ethylidithiooxamide[1][2][3][4][5][6][7][8]
- Formula:
- Molecular Weight: 148.25 g/mol

Synthetic Challenge

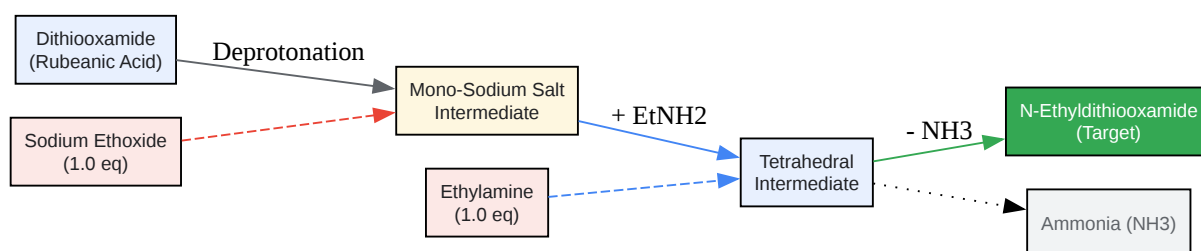
The direct reaction of dithiooxamide (rubeanic acid) with ethylamine typically yields a statistical mixture of:

- Unreacted Dithiooxamide (Starting Material)
- N-Ethylidithiooxamide (Target)
- N,N'-Diethylidithiooxamide (Over-reaction byproduct)[1][2][3][7][8]

To bypass this, we employ a Salt-Directed Transamidation. By converting dithiooxamide into its mono-sodium salt, we reduce the electrophilicity of the adjacent thioamide carbon, thereby directing the amine attack to the non-ionized side and preventing double substitution.

Reaction Pathway

The synthesis proceeds via the nucleophilic attack of ethylamine on the sodium salt of dithiooxamide, followed by the elimination of ammonia.



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Figure 1: Reaction pathway for the selective synthesis of N-ethyldithiooxamide via the mono-sodium salt intermediate.

Experimental Protocol

Reagents & Equipment

Reagent	Grade	Quantity (Scale: 100 mmol)	Role
Dithiooxamide	>98%	12.02 g	Substrate
Ethylamine	70% in or 2.0M in EtOH	~4.5 g (active) / 6.5 mL (70%)	Nucleophile
Sodium Ethoxide	21% wt in EtOH	1.0 equivalent	Base (Salt formation)
Ethanol (Absolute)	Anhydrous	150 mL	Solvent
Hydrochloric Acid	1 M	As required	Neutralization

Equipment:

- 250 mL 3-neck Round Bottom Flask (RBF)
- Reflux condenser with CaCl₂ drying tube
- Magnetic stirrer & heating mantle
- pH meter or litmus paper
- Vacuum filtration setup

Step-by-Step Methodology

Phase 1: Formation of Mono-Sodium Dithiooxamide

- Setup: Equip the 250 mL RBF with a magnetic stir bar and purge with Nitrogen () to prevent oxidative dimerization of the thioamide.

- Dissolution: Add 12.02 g (100 mmol) of Dithiooxamide to 100 mL of absolute ethanol. Stir at room temperature until fully dissolved (solution will be orange/red).
- Salt Formation: Dropwise add 1.0 equivalent of Sodium Ethoxide solution.
 - Critical Control: Do not exceed 1.0 equivalent. Excess base will form the di-sodium salt, inhibiting the reaction.
 - Observation: A color deepening or slight precipitation of the salt may occur.^[9] Stir for 15 minutes at 25°C.

Phase 2: Controlled Transamidation

- Amine Addition: Add 100 mmol of Ethylamine (e.g., ~6.5 mL of 70% aq solution or equivalent ethanolic solution) slowly to the reaction mixture.
- Reaction: Heat the mixture to a gentle reflux (
) for 2 to 3 hours.
 - Mechanism:^{[4][6][10][11]} The amine attacks the non-ionic thioamide group. Ammonia (
) is evolved.
 - Monitoring: Test the off-gas with damp pH paper; evolution of basic gas (
) confirms reaction progress.

Phase 3: Isolation & Purification

- Cooling: Cool the reaction mixture to 0-5°C in an ice bath.
- Neutralization: The product exists as a sodium salt in solution. Carefully acidify with 1 M HCl to pH ~4-5.
 - Result: The neutral N-ethyldithiooxamide will precipitate as an orange/brown solid.
- Filtration: Filter the crude solid and wash with cold water (
) to remove NaCl and unreacted amine salts.

- Recrystallization: Recrystallize the crude product from hot Ethanol/Water (80:20).
 - Dissolve in minimum hot ethanol, filter while hot (to remove any elemental sulfur or insoluble impurities), then add warm water until turbid. Cool slowly to 4°C.
- Drying: Dry the crystals in a vacuum desiccator over
for 24 hours.

Characterization & Validation

To ensure the product is the mono-substituted **N1-Ethylethanebis(thioamide)** and not the symmetric diethyl derivative, validation is required.

Parameter	N-Ethyldithiooxamide (Target)	N,N'-Diethyldithiooxamide (Impurity)
Appearance	Orange-Red Needles	Yellow Plates
Solubility	Soluble in EtOH, Acetone; Insol. in Water	Soluble in Benzene, CHCl ₃
IR Spectrum	Two distinct N-H bands: Primary () & Secondary ()	Single N-H environment (Secondary only)
NMR	Asymmetric signals: Ethyl group () + Broad + Broad	Symmetric: Equivalent Ethyl groups

Key Diagnostic:

- IR Spectroscopy: Look for the characteristic primary amide doublet (

stretch) around 3300-3100

and a secondary amide band. The absence of the

doublet indicates over-reaction to the diethyl product.

Safety & Handling

- H₂S / Ammonia Evolution: Although the primary byproduct is Ammonia, thermal decomposition can release Hydrogen Sulfide (). Perform all reflux steps in a fume hood.
- Ethylamine: Highly flammable and corrosive. Handle cold to minimize vaporization.
- Dithiooxamide: Skin irritant and staining agent (turns skin black/brown upon contact with trace metals). Wear nitrile gloves and lab coat.

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